

# Comprehensive Spectroscopic and Synthetic Guide: 2-Hydrazinyl-4-methoxypyridine

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: 2-Hydrazinyl-4-methoxypyridine

Cat. No.: B11922870

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## Executive Summary

**2-Hydrazinyl-4-methoxypyridine** (CAS: 913839-71-1) is a highly versatile heterocyclic building block widely utilized in medicinal chemistry. It serves as a critical precursor for the synthesis of complex annulated systems, such as pyrazolo[3,4-b]pyridines, and is a key intermediate in the development of specific HIF-prolyl-4-hydroxylase inhibitors used to treat cardiovascular and hematological diseases[1]. Because the hydrazine moiety is highly reactive and susceptible to oxidation, rigorous synthetic control and precise spectroscopic characterization (NMR, IR, MS) are mandatory to ensure batch-to-batch reproducibility.

## Chemical Identity & Physical Properties

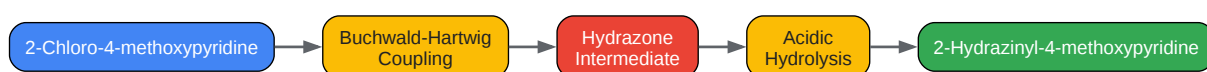
Before initiating synthetic workflows, it is critical to establish the baseline physical and chemical parameters of the target compound.

| Property          | Value                                                              |
|-------------------|--------------------------------------------------------------------|
| IUPAC Name        | 2-Hydrazinyl-4-methoxypyridine                                     |
| CAS Number        | 913839-71-1[2]                                                     |
| Molecular Formula | C6H9N3O                                                            |
| Molecular Weight  | 139.16 g/mol                                                       |
| Appearance        | Off-white to pale yellow crystalline solid (as hydrochloride salt) |

## Synthetic Methodology & Experimental Design

The synthesis of **2-hydrazinyl-4-methoxypyridine** requires a strategic approach to avoid side reactions. While direct nucleophilic aromatic substitution (S<sub>N</sub>Ar) of halopyridines is a standard method[3], reacting 2-chloro-4-methoxypyridine directly with hydrazine hydrate often lacks regiocontrol. The high temperatures required for S<sub>N</sub>Ar can lead to competitive displacement of the 4-methoxy group or the formation of symmetric bis-pyridyl hydrazines.

To bypass these issues, a two-step sequence utilizing a Buchwald-Hartwig cross-coupling followed by acidic hydrolysis is employed. This ensures absolute regioselectivity at the 2-position[1].



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Fig 1. Two-step synthesis of **2-Hydrazinyl-4-methoxypyridine** via Buchwald-Hartwig amination.

## Step-by-Step Protocol: Self-Validating Synthesis

Step 1: Synthesis of Benzophenone (4-methoxypyridin-2-yl)hydrazone Causality: Benzophenone hydrazone acts as a protected hydrazine equivalent. The bulky diphenyl groups prevent over-alkylation, while the palladium catalyst facilitates selective C-N bond formation at the chlorinated C-2 position.

- **Reaction Setup:** Charge a reaction vessel with 2-chloro-4-methoxypyridine (500 mg, 3.48 mmol), benzophenone hydrazone (752 mg, 3.83 mmol), and sodium tert-butyrate (469 mg, 4.88 mmol)[1].
- **Catalyst Addition:** Add palladium(II) acetate (15.6 mg, 0.07 mmol), phenylboronic acid (21.2 mg, 0.17 mmol), and racemic BINAP (43.4 mg, 0.07 mmol)[1].
- **Solvent & Heating:** Suspend the mixture in degassed toluene and heat at 90°C overnight under an argon atmosphere[1].
- **In-Process Control (IPC):** Monitor the reaction via LC-MS. The system is self-validating when the starting material (m/z 144) is fully consumed, replaced by the intermediate mass of m/z 304 [M+H]<sup>+</sup>[4].
- **Workup:** Cool to room temperature, quench with water, extract with ethyl acetate, dry over sodium sulfate, and purify via preparative HPLC (RP18 column; acetonitrile/water gradient) [1].

**Step 2: Acidic Hydrolysis to Target Compound Causality:** The benzophenone protecting group is highly acid-labile. Concentrated HCl rapidly hydrolyzes the imine bond, releasing the free hydrazine. Forming the hydrochloride salt in situ prevents the spontaneous oxidation of the electron-rich hydrazine moiety.

- **Hydrolysis:** Suspend the intermediate (850 mg, 2.80 mmol) in concentrated hydrochloric acid[1].
- **Heating:** Heat the solution at 65°C overnight[1].
- **IPC:** Monitor via TLC to ensure complete cleavage of the benzophenone group.
- **Purification:** Cool the mixture and wash with methylene chloride to extract the cleaved benzophenone byproduct[5].
- **Isolation:** Concentrate the aqueous phase in vacuo to afford **2-hydrazinyl-4-methoxypyridine** as a stable hydrochloride salt[5].

## Spectroscopic Characterization

## Nuclear Magnetic Resonance (NMR) Spectroscopy

The chemical shifts in the NMR spectra are heavily dictated by the push-pull electronic system of the pyridine ring. The strongly electron-donating methoxy group at C-4 (+M effect) shields the adjacent protons at C-3 and C-5, pushing their signals upfield. Conversely, the proton at C-6 remains relatively deshielded ( $\delta = 7.78$  ppm) due to the inductive electron-withdrawing effect (-I) of the adjacent pyridine nitrogen[6].

Table 1: <sup>1</sup>H NMR Data (400 MHz, DMSO-d6)

| Position | Chemical Shift (ppm) | Multiplicity | Integration | Coupling (J) | Assignment                                |
|----------|----------------------|--------------|-------------|--------------|-------------------------------------------|
| H-6      | 7.78                 | d            | 1H          | ~6.0 Hz      | Aromatic CH adjacent to pyridine N[6]     |
| H-5      | 6.40 - 6.50          | dd           | 1H          | 6.0, 2.2 Hz  | Aromatic CH shielded by 4-methoxy         |
| H-3      | 6.25 - 6.35          | d            | 1H          | 2.2 Hz       | Aromatic CH between hydrazine and methoxy |
| O-CH3    | 3.75 - 3.85          | s            | 3H          | -            | Methoxy protons                           |
| NH       | ~7.50                | br s         | 1H          | -            | Hydrazine secondary amine (exchangeable)  |

| NH2 | ~4.20 | br s | 2H | - | Hydrazine primary amine (exchangeable) |

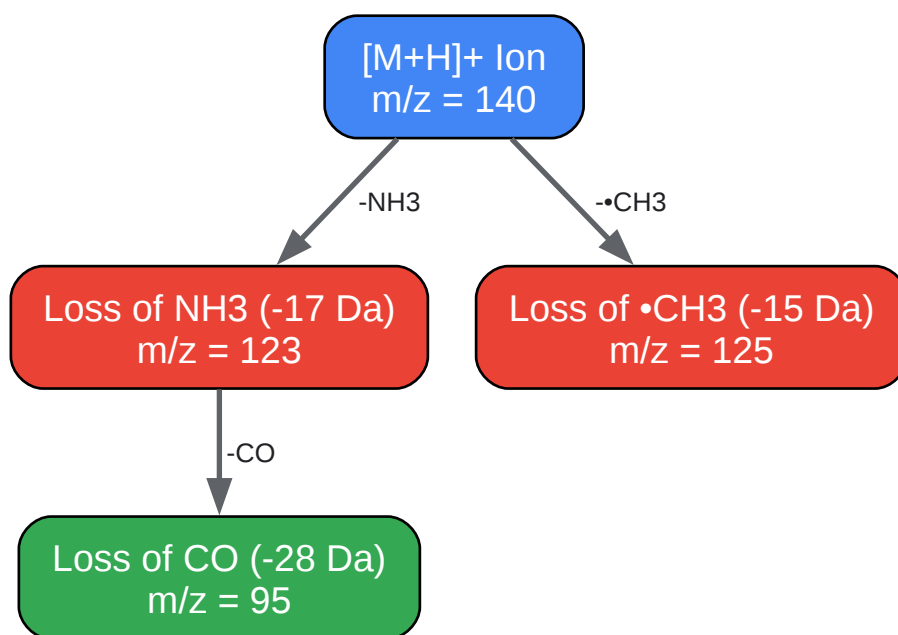
Table 2: <sup>13</sup>C NMR Data (125 MHz, DMSO-d6)

| Position | Expected Shift (ppm) | Assignment               | Causality / Electronic Environment               |
|----------|----------------------|--------------------------|--------------------------------------------------|
| C-4      | ~166.5               | Methoxy-bearing carbon   | Highly deshielded by direct oxygen attachment    |
| C-2      | ~162.0               | Hydrazine-bearing carbon | Deshielded by nitrogen attachment                |
| C-6      | ~148.5               | Aromatic CH              | Deshielded by inductive effect of ring nitrogen  |
| C-5      | ~104.2               | Aromatic CH              | Shielded by resonance (+M) from C-4 methoxy      |
| C-3      | ~92.5                | Aromatic CH              | Doubly shielded by C-4 methoxy and C-2 hydrazine |

| O-CH<sub>3</sub> | ~55.2 | Methoxy carbon | Standard aliphatic ether shift |

## Mass Spectrometry (MS)

Electrospray ionization (ESI+) of **2-hydrazinyl-4-methoxypyridine** yields a strong molecular ion peak at  $m/z$  140  $[M+H]^+$ [\[1\]](#). Tandem mass spectrometry (MS/MS) fragmentation is driven by the lability of the exocyclic substituents.



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Fig 2. Primary ESI-MS fragmentation pathways for the **2-Hydrazinyl-4-methoxypyridine**  $[M+H]^+$  ion.

## Infrared (IR) Spectroscopy

Fourier-transform infrared (FT-IR) spectroscopy provides rapid orthogonal validation of the functional groups. The presence of the hydrazine moiety is confirmed by distinct N-H stretching bands, while the methoxy group is verified by strong C-O-C asymmetric stretching.

Table 3: Key IR Vibrational Bands

| Wavenumber (cm <sup>-1</sup> ) | Vibration Type      | Structural Assignment                                    |
|--------------------------------|---------------------|----------------------------------------------------------|
| 3350, 3210                     | N-H stretching      | Primary and secondary amines of the hydrazine group      |
| 3050                           | C-H stretching      | Aromatic sp <sup>2</sup> C-H bonds of the pyridine ring  |
| 2950, 2840                     | C-H stretching      | Aliphatic sp <sup>3</sup> C-H bonds of the methoxy group |
| 1605, 1560                     | C=C, C=N stretching | Pyridine ring skeletal vibrations                        |

| 1240, 1030 | C-O-C stretching | Asymmetric and symmetric ether stretching (methoxy) |

## References

- US Patent 9,085,572 B2 - 2(pyridin-2yl)-1,2-dihydro-3H-pyrazol-3-one derivatives as specific HIF-pyrol-4-hydroxylase inhibitors for treating cardiovascular and haematological diseases. Google Patents. [7](#)
- Supporting Information: Synthesis of 2-Hydrazino-4-methoxypyridine (S19.2) - <sup>1</sup>H NMR and <sup>13</sup>C NMR Structural Data. Semantic Scholar. [6](#)
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- 2. SY356854,Product Search,AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals;韶远科技（上海）有限公司 [[accelachem.com](#)]
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